3-Methylhexanoic acid structure and formula

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Compound of Interest

Compound Name:	*3-Methylhexanoic acid*
CAS No.:	*22263-24-7*
Cat. No.:	*B7820251*

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Technical Deep Dive: 3-Methylhexanoic Acid

Structure, Biosynthesis, and Analytical Characterization

Executive Summary

3-Methylhexanoic acid (3-MHA) is a branched-chain fatty acid (BCFA) of critical importance in dermatological science, microbiology, and fragrance chemistry. As a primary odor-active component of human axillary secretions, it is generated through the metabolic activity of cutaneous Corynebacterium species.[1][2] For drug development professionals, 3-MHA represents a validated biomarker for axillary malodor and a downstream product of the targetable enzyme N-acyl-L-glutamine aminoacylase (AgaA). This guide dissects the molecular architecture, zinc-dependent biosynthetic cleavage, and validated protocols for the synthesis and quantification of 3-MHA.

Molecular Architecture & Physicochemical Properties

3-MHA possesses a six-carbon backbone with a methyl branch at the C3 position, introducing a chiral center. This chirality is biologically significant; while both enantiomers contribute to

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odor, the specific olfactory nuances often differ between (R) and (S) configurations in branched fatty acids.

Structural Specifications

- IUPAC Name: **3-Methylhexanoic acid**
- Common Synonyms: 3-Methylcaproic acid[3]
- CAS Registry Number: 3780-58-3[4]
- Chirality: One stereocenter at C3.
- SMILES:CCCC(C)CC(=O)O

Physicochemical Constants

The following data points are critical for establishing extraction protocols and chromatographic parameters.

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Property	Value	Context
Molecular Formula	$C_7H_{14}O_2$	
Molecular Weight	130.18 g/mol	
pKa (Predicted)	~4.80	Weak acid; exists as carboxylate at physiological pH (7.4)
Boiling Point	210–213 °C	High boiling point necessitates derivatization for GC
Density	0.91–0.92 g/mL	Lighter than water; partitions into organic phase
LogP (Octanol/Water)	~2.07	Moderate lipophilicity; suitable for solvent extraction
Solubility	Organic Solvents	Soluble in ethanol, ether, ethyl acetate; sparingly soluble in water

Biosynthetic Origin: The Corynebacterium Cleavage Pathway

For researchers developing novel deodorants or microbiome-modulating drugs, the biosynthetic pathway of 3-MHA is the primary therapeutic target. 3-MHA is not secreted directly by human apocrine glands. Instead, it is released from a non-volatile, odorless precursor.

Mechanism of Action[5]

- Precursor Secretion: Apocrine glands secrete

  -(3-methylhexanoyl)-L-glutamine, a water-soluble conjugate.

- Bacterial Uptake: Commensal bacteria, specifically Corynebacterium striatum and Corynebacterium jeikeium, inhabit the axillary vault.

- Enzymatic Cleavage: The bacteria express a specific Zinc-dependent

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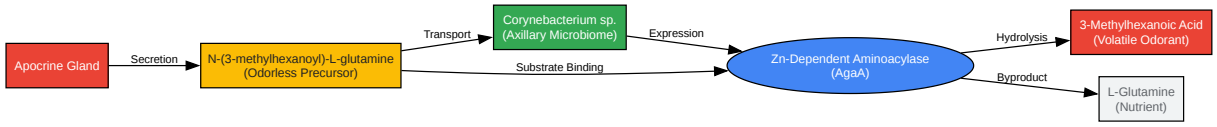
-acyl-L-glutamine aminoacylase (AgaA).[5] This metalloprotease hydrolyzes the amide bond between the fatty acid tail and the glutamine moiety.

- Release: The cleavage releases free L-glutamine (consumed by bacteria) and volatile 3-MHA (released as odor).

Pathway Visualization

The following diagram illustrates the precursor-product relationship and the enzymatic bottleneck targeted by inhibitors.



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Caption: The metabolic activation of 3-MHA from its glutamine conjugate by Corynebacterial metalloproteases.

Synthetic Methodologies

Researchers requiring high-purity standards for GC-MS calibration or biological assays should utilize the Malonic Ester Synthesis. This route is robust, scalable, and cost-effective for generating racemic 3-MHA.

Protocol: Malonic Ester Synthesis (Racemic)

Objective: Synthesis of dl-**3-methylhexanoic acid**.

Reagents:

- Diethyl malonate
- Sodium ethoxide (NaOEt)

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- 2-Bromopentane
- Potassium Hydroxide (KOH)[6]
- Hydrochloric Acid (HCl)

Step-by-Step Workflow:

- Enolate Formation: In a dry flask under argon, dissolve Sodium metal in absolute ethanol to generate NaOEt. Add Diethyl malonate dropwise at 0°C. Stir for 30 min to form the sodiomalonate enolate.
- Alkylation: Add 2-Bromopentane dropwise. Reflux the mixture for 3–4 hours. The enolate attacks the secondary bromide (S_N2 reaction), attaching the branched alkyl chain to the malonate core.
  - Note: Use a slight excess of the alkyl halide to ensure completion.
- Hydrolysis & Decarboxylation:
  - Add 50% aqueous KOH and reflux for 4 hours to hydrolyze the diester to the dicarboxylate salt.
  - Acidify with concentrated HCl to form the unstable dicarboxylic acid.
  - Heat the residue to 180°C. The compound undergoes thermal decarboxylation (

) to yield crude **3-methylhexanoic acid**.
- Purification: Distill under reduced pressure (b.p. ~112°C at 15 mmHg) to obtain the pure colorless oil.

Synthesis Logic Diagram

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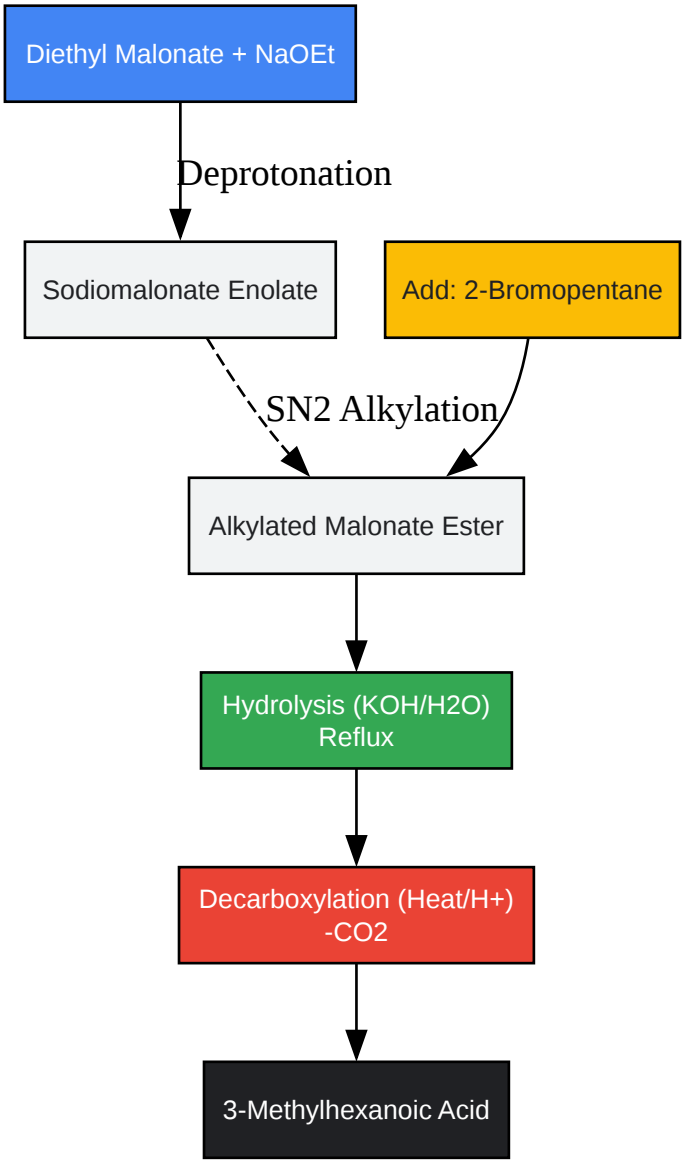

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Caption: Chemical synthesis workflow via the Malonic Ester route.

Analytical Protocol: GC-MS Quantification

Due to the polar carboxylic acid group, 3-MHA exhibits poor peak shape and "ghosting" on standard non-polar GC columns. Derivatization is mandatory for accurate quantification at trace levels (ng/mL) found in biological samples.

Sample Preparation & Derivatization

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Matrix: Sweat, Plasma, or Bacterial Culture Supernatant.

- Extraction:
  - Acidify sample (pH < 2) with 1M HCl to protonate the acid (R-COOH).
  - Liquid-Liquid Extraction (LLE) using Ethyl Acetate or Diethyl Ether (3x volume).
  - Combine organic layers and dry over anhydrous

    .
- Derivatization (Silylation):
  - Evaporate solvent under Nitrogen stream.
  - Reconstitute in 50 µL Pyridine.
  - Add 50 µL BSTFA + 1% TMCS (N,O-Bis(trimethylsilyl)trifluoroacetamide).
  - Incubate at 60–70°C for 30 minutes.
  - Mechanism:[6][7] Replaces the active proton with a Trimethylsilyl (TMS) group, increasing volatility.

Instrument Parameters (Agilent 7890/5977 equiv)

- Column: HP-5ms or DB-5ms (30m x 0.25mm x 0.25µm).
- Carrier Gas: Helium at 1.0 mL/min (Constant Flow).
- Injection: 1 µL Splitless at 250°C.
- Oven Program:
  - Initial: 50°C (Hold 2 min).
  - Ramp 1: 10°C/min to 150°C.

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- Ramp 2: 30°C/min to 280°C (Hold 5 min).

- MS Detection: SIM Mode (Selected Ion Monitoring) is preferred for sensitivity.
  - Target Ion (TMS derivative):m/z 73 (TMS base peak), 75, 117, 132 (M-15).
  - Note: Always run a blank to check for silylation reagent background.

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